

Introduction to Brominated Purines

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Compound of Interest

Compound Name:	5-Bromo-1-(pyrimidin-2-yl)-1H-pyrazole-4-carbonitrile
CAS No.:	1269291-98-6
Cat. No.:	B573164

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Brominated purines are a class of heterocyclic organic compounds that play a significant role in medicinal chemistry and drug development. The introduction of a bromine atom to the purine core can dramatically alter the molecule's electronic properties, reactivity, and biological activity. This guide provides a comprehensive overview of the IUPAC nomenclature, chemical properties, synthesis, and applications of these important compounds, with a primary focus on 8-Bromoadenine.

PART 1: IUPAC Nomenclature of Brominated Purines

The systematic naming of chemical compounds is governed by the International Union of Pure and Applied Chemistry (IUPAC). A logical and unambiguous name is crucial for clear communication in scientific research.^{[1][2][3]}

The Purine Core

The foundation of the compounds discussed is the purine ring system, a bicyclic aromatic heterocycle consisting of a pyrimidine ring fused to an imidazole ring. The numbering of the purine ring system is fundamental to naming its derivatives.

Caption: Numbering of the purine ring system.

Naming 8-Bromoadenine

The IUPAC name for 8-Bromoadenine is 8-bromo-7H-purin-6-amine.^{[4][5][6]} Let's break down this name:

- 8-bromo: This indicates that a bromine atom is substituted at the 8th position of the purine ring.
- 7H-purin: "Purin" signifies the core purine structure. The "7H" specifies the position of a hydrogen atom on a nitrogen atom of the purine ring that would otherwise be a double bond in the neutral aromatic system. This is known as "indicated hydrogen."
- 6-amine: This denotes an amine group (-NH₂) attached to the 6th position of the purine ring.

The common name, 8-Bromoadenine, is derived from its relationship to adenine (6-aminopurine).

Naming Other Isomers

Other isomers of brominated aminopurines exist, and their IUPAC names follow the same principles. For example, 2-Amino-6-bromopurine has the IUPAC name 6-bromo-9H-purin-2-amine. Here, the bromine is at position 6 and the amino group is at position 2.

PART 2: Physicochemical Properties and Synthesis of 8-Bromoadenine

A thorough understanding of a compound's properties is essential for its application in research and development.

Physicochemical Data

Property	Value	Source
Molecular Formula	C5H4BrN5	[4][7]
Molecular Weight	214.02 g/mol	[7]
Appearance	White powder	[4][6]
Melting Point	>300 °C	[8]
CAS Number	6974-78-3	[4][7]

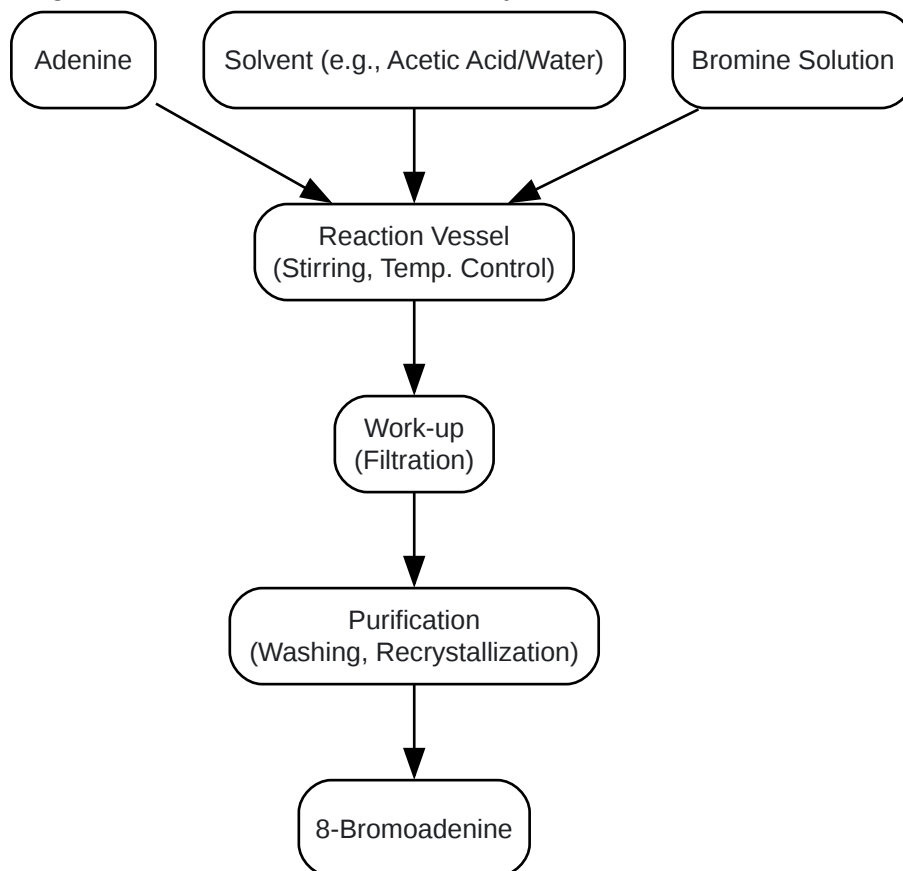
Synthesis of 8-Bromoadenine

The synthesis of 8-Bromoadenine typically involves the direct bromination of adenine. A common laboratory-scale synthesis protocol is outlined below.

Protocol 1: Direct Bromination of Adenine

- **Reaction Setup:** Adenine is dissolved in a suitable solvent, such as a mixture of acetic acid and water, in a reaction vessel equipped with a stirrer and a dropping funnel.
- **Bromination:** A solution of bromine in the same solvent is added dropwise to the adenine solution at room temperature with constant stirring. The reaction is typically exothermic and may require cooling to maintain the desired temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration.
- **Purification:** The crude 8-Bromoadenine is washed with a suitable solvent (e.g., cold water, ethanol) to remove unreacted starting materials and byproducts. Further purification can be achieved by recrystallization.

Fig. 2: General Workflow for the Synthesis of 8-Bromoadenine



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Caption: General workflow for the synthesis of 8-Bromoadenine.

PART 3: Applications in Drug Development and Research

The unique properties of 8-Bromoadenine and other brominated purines make them valuable tools in various scientific disciplines.

Medicinal Chemistry

- **Enzyme Inhibition:** The bromo substituent can act as a key interaction point within the active site of enzymes, leading to potent and selective inhibition.
- **Scaffold for Synthesis:** 8-Bromoadenine serves as a versatile starting material for the synthesis of more complex molecules through cross-coupling reactions, such as Suzuki and

Sonogashira couplings. This allows for the introduction of a wide range of functional groups at the 8-position.

Chemical Biology

- **Molecular Probes:** The bromine atom can be replaced with fluorescent dyes, biotin, or other tags to create molecular probes for studying biological processes.
- **Structural Biology:** The heavy bromine atom can be useful in X-ray crystallography for solving the phase problem through anomalous dispersion.

Conclusion

While the initial query for C₈H₄BrN₅ did not directly lead to a well-defined common compound, the exploration of brominated purines, exemplified by 8-Bromoadenine, reveals a class of molecules with significant scientific importance. A precise understanding of their IUPAC nomenclature is fundamental for accurate scientific communication. The physicochemical properties, synthetic routes, and diverse applications of these compounds underscore their continued relevance in the fields of chemistry, biology, and medicine. This guide provides a foundational understanding for researchers and professionals working with these valuable chemical entities.

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